

Guaiacoxyacetic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-(2-Methoxyphenoxy)acetic acid

Cat. No.: B155855

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for guaiacoxyacetic acid (also known as phenoxyacetic acid or glycolic acid phenyl ether), a compound used in the synthesis of pharmaceuticals and as a plant growth regulator.[1][2] Adherence to these protocols is critical for ensuring laboratory safety and minimizing potential risks.

Hazard Identification and Classification

Guaiacoxyacetic acid is classified as a hazardous substance. It is harmful if swallowed and can cause irritation to the skin, eyes, and respiratory system.[3][4] A long-term feeding study in rats showed potential for liver damage and blood effects.[3]

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	Category 3	H335: May cause respiratory irritation

Source: Compiled from multiple safety data sheets.[4]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling.

Table 2: Physical and Chemical Properties of Guaiacoxyacetic Acid

Property	Value	Source
Molecular Formula	C ₈ H ₈ O ₃	[1][2][5]
Molecular Weight	152.15 g/mol	[1][2][5]
Appearance	White to off-white crystalline powder or solid	[1][2][3]
Melting Point	98 - 100 °C (208 - 212 °F)	[1][2]
Boiling Point	285 °C (545 °F) with some decomposition	[1][2][5]
Solubility in Water	12 g/L (1 gram in ~75 ml)	[5][6]
Solubility in Organic Solvents	Freely soluble in alcohol, ether, benzene, glacial acetic acid	[5][6]
pKa	3.12 - 3.7	[5][6]

Safe Handling and Experimental Protocols Engineering Controls and Work Practices

Proper engineering controls are the primary line of defense.

- Ventilation: Always handle guaiacoxyacetic acid in a well-ventilated area. A laboratory fume hood is strongly recommended to control the generation of dust and vapors.[7]
- Eyewash and Safety Shower: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3]

- Hygiene: Wash hands and any exposed skin thoroughly after handling.^[7] Do not eat, drink, or smoke in the work area.^[4] Contaminated clothing should be removed and washed before reuse.^[3]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.

Table 3: Recommended Personal Protective Equipment (PPE)

PPE Category	Recommended Equipment	Specifications and Best Practices
Eye/Face Protection	Safety glasses with side-shields or chemical splash goggles. A face shield may be necessary if there is a high risk of splashing.	Must be approved under government standards such as NIOSH (US) or EN 166 (EU). ^[7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber). Lab coat or chemical-resistant apron.	Inspect gloves for integrity before use. Dispose of contaminated gloves properly. Wear a lab coat or apron to protect clothing and skin. ^[7]
Respiratory Protection	A NIOSH-approved dust respirator or an N95 mask.	Required when dusts are generated or if ventilation is inadequate. The user must be fit-tested and trained. ^[7]

Storage Protocol

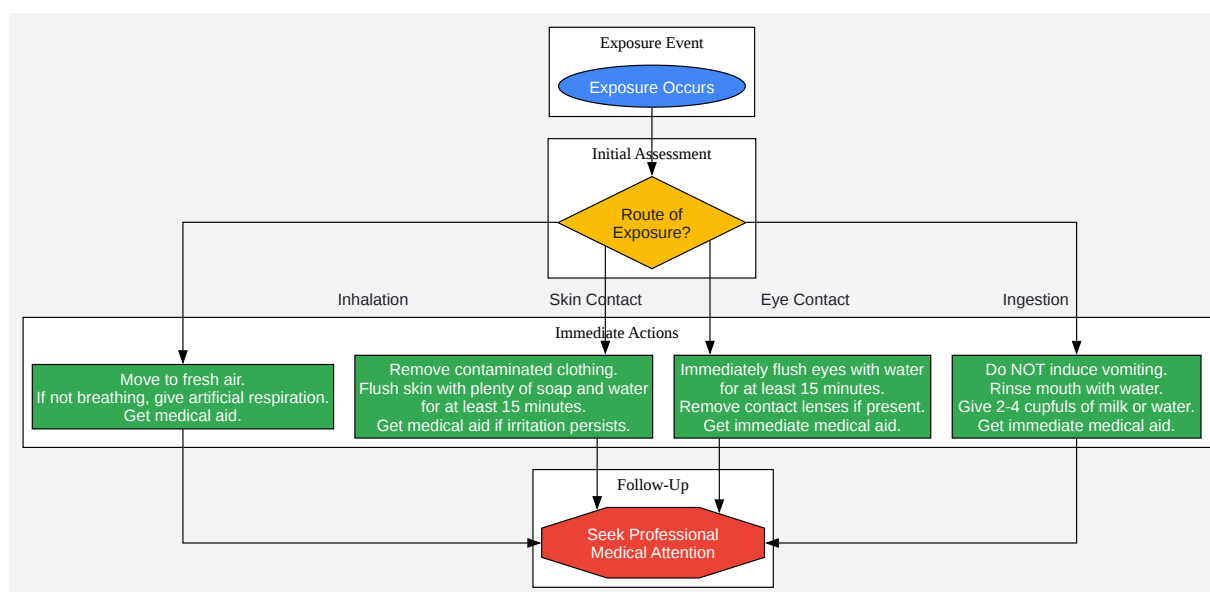
- Store in a tightly closed container in a dry, cool, and well-ventilated area.^[7]
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.^[3]
- Protect from heat, sparks, open flames, and other sources of ignition.^[3]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

First Aid Measures

The following diagram outlines the initial response steps for different types of exposure.



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Caption: First aid decision workflow for guaiacoxycetic acid exposure.

Table 4: Detailed First Aid Protocols

Exposure Route	Protocol
Inhalation	Move the person to fresh air immediately. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[3][7]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical aid if irritation develops or persists.[3][7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][7]
Ingestion	If swallowed, do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[3][7]

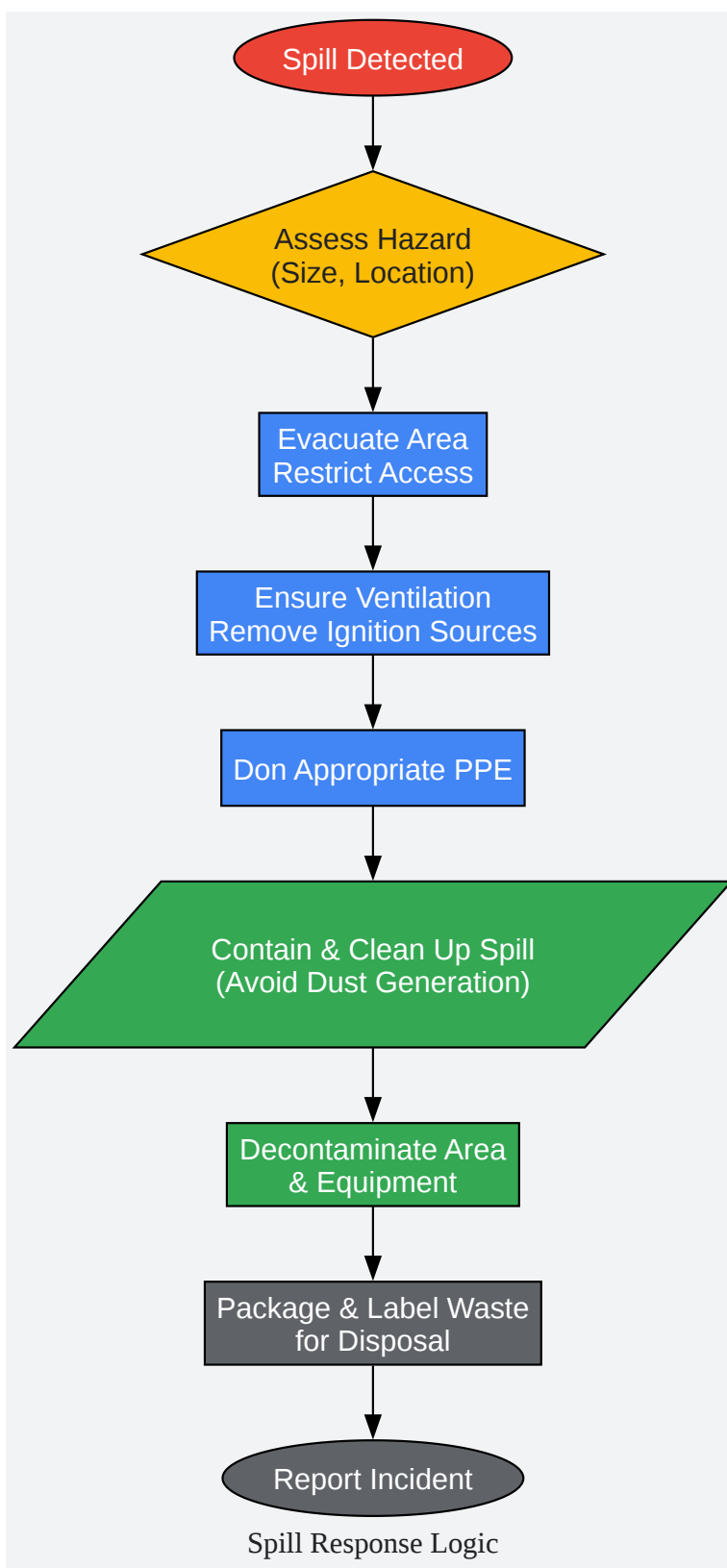
Accidental Release Measures Protocol

In the event of a spill, follow these procedures to mitigate the hazard.

- **Evacuate & Ventilate:** Evacuate non-essential personnel from the spill area. Ensure adequate ventilation.
- **Control Ignition Sources:** Remove all sources of ignition (e.g., open flames, sparks).
- **Don PPE:** Wear the appropriate personal protective equipment as outlined in Table 3.

- Contain Spill: Prevent the further spread of the material.
- Clean-up: For solid spills, vacuum or sweep up the material and place it into a suitable, labeled disposal container. Avoid generating dust.[\[3\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Disposal: Dispose of the waste material in accordance with local, state, and federal regulations.

The logical relationship for spill management is illustrated below.



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Caption: Logical workflow for managing a chemical spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[\[5\]](#)
- Specific Hazards: The material can decompose under fire conditions, releasing irritating and toxic gases like carbon monoxide and carbon dioxide.[\[5\]](#)
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode.[\[5\]](#)

Toxicological Information

The toxicological properties of guaiacoxycetic acid have not been fully investigated.[\[3\]](#) The available data is primarily from related compounds and GHS classifications.

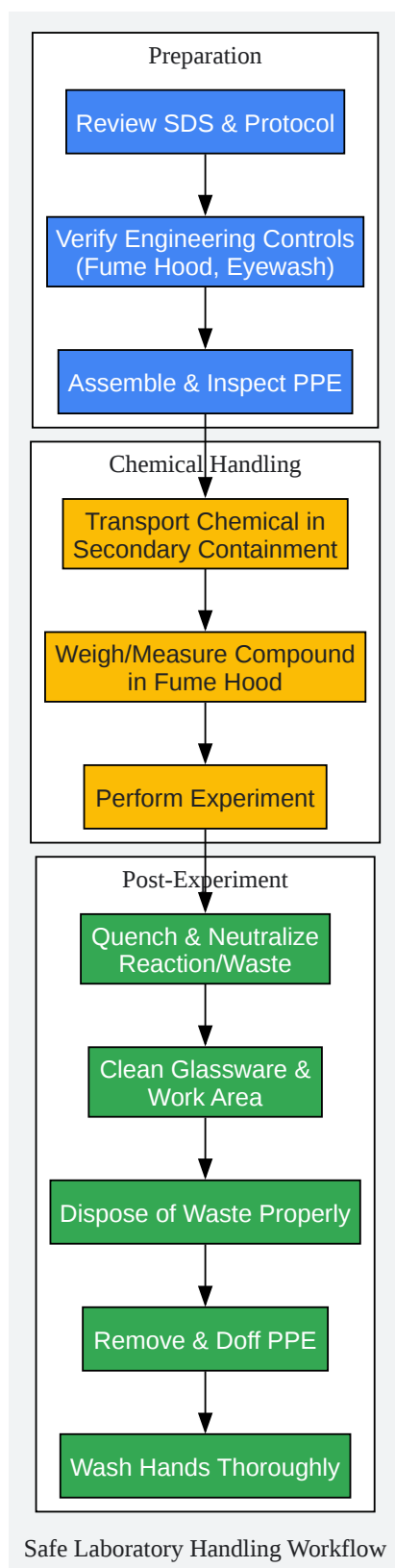
Table 5: Acute Toxicity Data

Route	Species	Value	Classification	Source
Oral	Rat	LD50: 1938 mg/kg*	Category 4 (Harmful if swallowed)	[4] [8]

*Note: This LD50 value is for a ~70% solution of Glycolic Acid and should be used as an approximation. The primary hazard is based on the GHS classification for Phenoxyacetic acid.
[\[8\]](#)

Experimental Workflow Diagram

The following diagram illustrates a safe workflow for handling guaiacoxycetic acid in a typical laboratory experiment.



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Caption: A standard workflow for the safe experimental use of guaiacoxycetic acid.

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